

An In-depth Technical Guide to the Isomers of Trimethylhexane

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Compound of Interest

Compound Name: 3-Ethyl-2,4,5-trimethylhexane

CAS No.: 61868-82-4

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the structural isomers of trimethylhexane, focusing on their identification, physicochemical properties, and analytical characterization. This document is intended to serve as a valuable resource for researchers, scientists, and professionals in drug development and related fields who require detailed information on these branched alkanes.

Introduction to Trimethylhexane Isomers

Trimethylhexane (C₉H₂₀) is a saturated acyclic hydrocarbon with numerous structural isomers. These isomers share the same molecular formula but differ in the arrangement of their carbon skeleton, specifically the positioning of three methyl groups on a hexane parent chain. These structural variations lead to distinct physical and chemical properties, making their accurate identification crucial for various scientific applications, including their use as reference compounds in analytical chemistry and as components in fuel studies. There are eight structural isomers of trimethylhexane.^{[1][2]}

Physicochemical Properties of Trimethylhexane Isomers

The structural differences among trimethylhexane isomers significantly influence their physical properties. Key quantitative data, including boiling point, density, and refractive index, are summarized in the table below for easy comparison. These properties are critical for predicting the behavior of these compounds in various experimental and industrial settings.

Isomer	Boiling Point (°C)	Density (g/mL at 20°C)	Refractive Index (n _{20/D})
2,2,3-Trimethylhexane	134.5	0.7262	1.408
2,2,4-Trimethylhexane	125-127[3][4][5][6]	0.716[3][4][6]	1.403[3][6]
2,2,5-Trimethylhexane	122[7]	0.71[7]	1.3990-1.4010[7]
2,3,3-Trimethylhexane	137.9[8]	0.722[8]	1.4119[8]
2,3,4-Trimethylhexane	139.1[9]	0.7347[9]	1.404[9]
2,3,5-Trimethylhexane	131.8[10][11]	0.719[10][11]	1.404[10][11]
2,4,4-Trimethylhexane	130.66	0.7200	1.4052
3,3,4-Trimethylhexane	140	0.745	1.418

Experimental Protocols for Isomer Identification and Characterization

The precise identification and characterization of trimethylhexane isomers are typically achieved through a combination of chromatographic and spectroscopic techniques.

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful analytical method for separating and identifying volatile and semi-volatile compounds, making it ideal for the analysis of trimethylhexane isomers.

Methodology:

- **Sample Preparation:** Dilute the isomer mixture in a suitable volatile solvent, such as hexane or pentane, to an appropriate concentration (e.g., 1-10 ppm).
- **Gas Chromatograph (GC) Conditions:**
 - **Column:** A nonpolar capillary column (e.g., DB-1 or HP-5ms, 30 m x 0.25 mm i.d., 0.25 μ m film thickness) is typically used for separating hydrocarbon isomers.
 - **Carrier Gas:** Helium at a constant flow rate (e.g., 1 mL/min).
 - **Inlet Temperature:** 250°C.
 - **Oven Temperature Program:** Start at a low temperature (e.g., 40°C) and ramp up to a higher temperature (e.g., 150°C) at a controlled rate (e.g., 5°C/min) to ensure the separation of isomers based on their boiling points and interactions with the stationary phase.
 - **Injection Volume:** 1 μ L in splitless or split mode.
- **Mass Spectrometer (MS) Conditions:**
 - **Ionization Mode:** Electron Ionization (EI) at 70 eV.
 - **Mass Range:** Scan from m/z 40 to 200.
 - **Ion Source Temperature:** 230°C.
 - **Quadrupole Temperature:** 150°C.
- **Data Analysis:** Identify individual isomers based on their retention times and the fragmentation patterns in their mass spectra. Comparison with reference spectra from libraries (e.g., NIST) can aid in confirmation.

Nuclear Magnetic Resonance (NMR) Spectroscopy

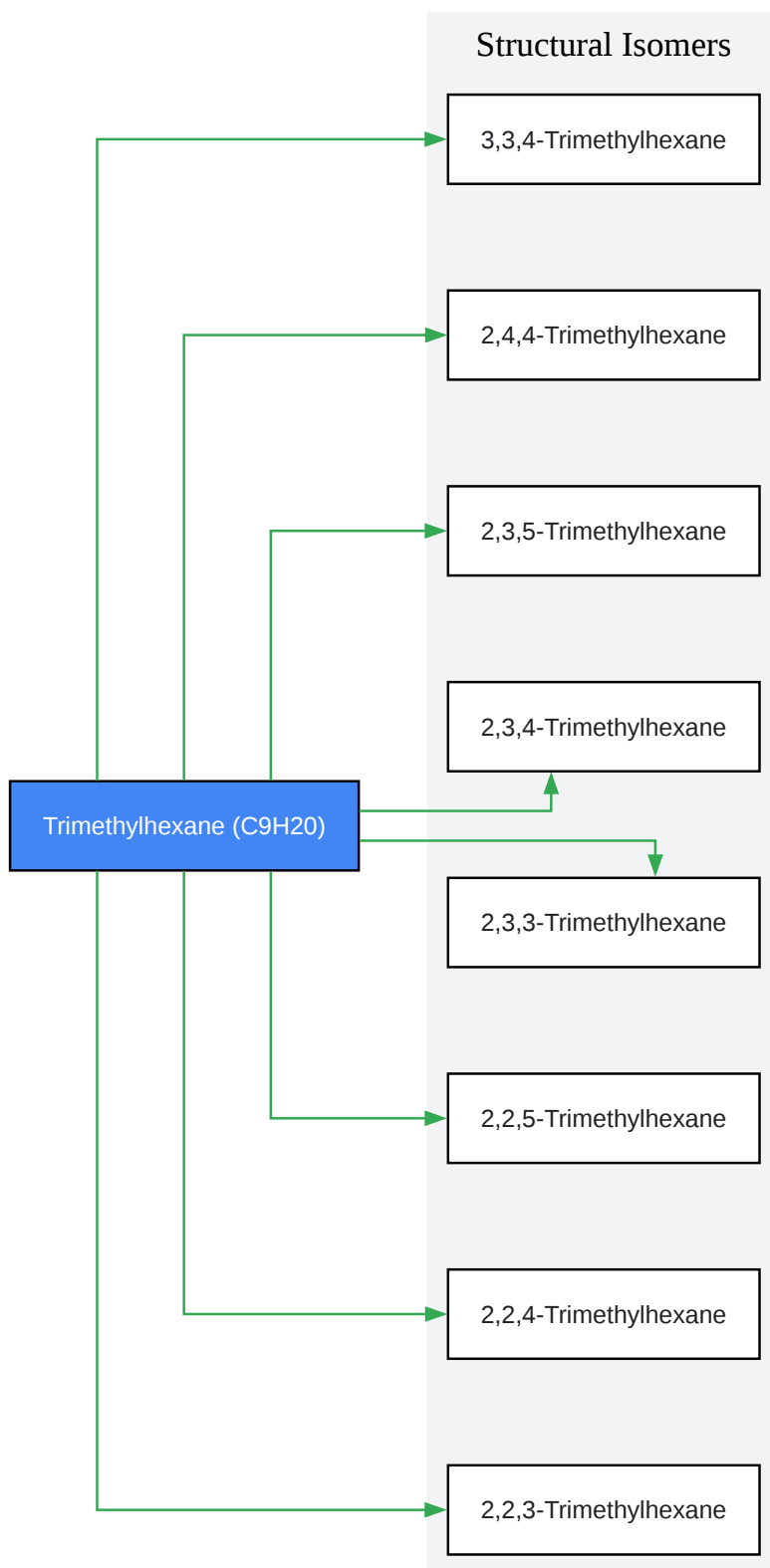
^1H and ^{13}C NMR spectroscopy are invaluable for the definitive structural elucidation of isomers by providing detailed information about the chemical environment of each hydrogen and carbon atom in the molecule.

Methodology:

- **Sample Preparation:** Dissolve a small amount (e.g., 5-10 mg) of the purified isomer in a deuterated solvent (e.g., CDCl_3) in an NMR tube.
- **^1H NMR Spectroscopy:**
 - **Spectrometer Frequency:** 400 MHz or higher for better resolution.
 - **Acquisition Parameters:** Acquire the spectrum with a sufficient number of scans to obtain a good signal-to-noise ratio.
 - **Data Analysis:** Analyze the chemical shifts, integration, and splitting patterns (multiplicity) of the proton signals to determine the connectivity of protons in the molecule.
- **^{13}C NMR Spectroscopy:**
 - **Spectrometer Frequency:** 100 MHz or higher.
 - **Acquisition Parameters:** Acquire a proton-decoupled ^{13}C NMR spectrum. Techniques like DEPT (Distortionless Enhancement by Polarization Transfer) can be used to differentiate between CH , CH_2 , and CH_3 groups.
 - **Data Analysis:** The number of distinct carbon signals indicates the symmetry of the molecule. The chemical shifts of the carbon signals provide information about the type of carbon atom (primary, secondary, tertiary, quaternary) and its electronic environment.

Logical Relationships of Trimethylhexane Isomers

The structural isomers of trimethylhexane can be categorized based on the substitution pattern of the three methyl groups on the hexane parent chain. This classification provides a systematic way to understand the relationships between the different isomers.



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Caption: Classification of Trimethylhexane Structural Isomers.

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